

Application Note: Quantification of Methyl 18-methylnonadecanoate in Complex Biological Samples

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Compound of Interest

Compound Name: Methyl 18-methylnonadecanoate

CAS No.: 65301-91-9

Cat. No.: B3044313

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Introduction

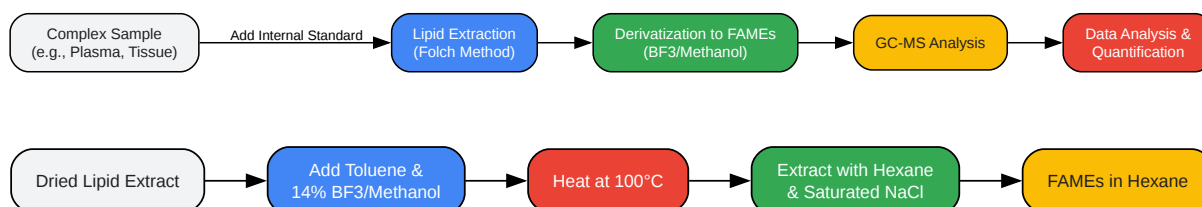
Methyl 18-methylnonadecanoate is a branched-chain fatty acid methyl ester (FAME) that can be found in various biological and environmental samples.[1] Accurate quantification of this and other branched-chain fatty acids is crucial in fields such as microbiology, medicine, and industrial production, as they play roles in maintaining cell membrane fluidity and can serve as biomarkers.[1][2] This application note provides a detailed protocol for the quantification of **methyl 18-methylnonadecanoate** in complex matrices, such as plasma, tissues, and cell cultures, using gas chromatography-mass spectrometry (GC-MS). The methodology encompasses lipid extraction, derivatization to FAMEs, and instrumental analysis.

Principle

The accurate quantification of fatty acids from biological samples is a multi-step process that involves the extraction of total lipids, derivatization of fatty acids to their more volatile methyl esters (FAMEs), and subsequent analysis by GC-MS.[3][4][5] An internal standard, such as methyl tridecanoate, is introduced at the beginning of the procedure to correct for variations in

extraction efficiency and instrumental response, ensuring accurate quantification.[6] GC-MS provides excellent separation and sensitive detection, allowing for the reliable identification and quantification of specific FAMES, including branched-chain isomers like **methyl 18-methylnonadecanoate**, even in complex mixtures.[2][3]

Experimental Workflow



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